1-Undecanol-d23: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*1-Undecanol-d23*
Cat. No.:	*B1474434*

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An In-depth Examination of a Deuterated Long-Chain Fatty Alcohol for Advanced Research Applications

Introduction

1-Undecanol-d23 is the deuterated form of 1-undecanol, a straight-chain fatty alcohol with eleven carbon atoms. In **1-Undecanol-d23**, all 23 hydrogen atoms on the undecyl chain have been replaced by their stable isotope, deuterium. This isotopic labeling makes it a valuable tool in various scientific disciplines, particularly in analytical chemistry, where it serves as an internal standard for mass spectrometry-based quantification of fatty alcohols and related compounds. Its near-identical chemical and physical properties to its non-deuterated counterpart, 1-undecanol, allow it to mimic the behavior of the analyte during sample preparation and analysis, thereby improving the accuracy and precision of quantitative measurements.[1][2][3]

This technical guide provides a comprehensive overview of **1-Undecanol-d23**, including its chemical and physical properties, typical applications, and detailed experimental protocols for its use. It is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds in their work.

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Chemical and Physical Properties

The chemical and physical properties of **1-Undecanol-d23** are largely similar to those of 1-undecanol, with the primary difference being its higher molecular weight due to the presence of deuterium.

Property	Value	Reference
Chemical Formula	$C_{11}H\ D_{23}O$	[4]
Molecular Weight	195.45 g/mol	[4]
Synonyms	n-Undecyl-d23 alcohol, Undecyl-d23 alcohol, 1,1,2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9,10,10,11,11,11-tricosadeuterioundecan-1-ol	
Isotopic Purity	≥ 98 atom % D	[4]
Appearance	Colorless liquid or waxy solid	[5]
Solubility	Insoluble in water; soluble in organic solvents like ethanol and ether.	[6]

Applications in Research

The primary application of **1-Undecanol-d23** is as an internal standard in quantitative analysis using mass spectrometry techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).[1][2] The use of a deuterated internal standard is a widely accepted method for correcting for analyte loss during sample preparation and for variations in instrument response.[3]

Experimental Protocols

Quantification of 1-Undecanol in a Biological Matrix using GC-MS with **1-Undecanol-d23** as an Internal

Standard

This protocol outlines a general procedure for the quantification of 1-undecanol in a biological sample. Optimization may be required for specific matrices.

1. Sample Preparation and Lipid Extraction:

- To a known amount of the biological sample (e.g., 1 mL of plasma or 100 mg of homogenized tissue), add a known amount of **1-Undecanol-d23** internal standard solution (e.g., 10 µL of a 10 µg/mL solution in methanol).
- Add 2 mL of a 2:1 (v/v) mixture of chloroform and methanol. Vortex thoroughly for 1 minute.
- Add 0.5 mL of 0.9% NaCl solution and vortex for 30 seconds.
- Centrifuge the sample at 2,000 x g for 5 minutes to separate the phases.
- Carefully collect the lower organic phase, which contains the lipids, and transfer it to a clean tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen.

2. Derivatization:

- To the dried lipid extract, add 50 µL of a derivatizing agent such as N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS).
- Cap the tube tightly and heat at 60°C for 30 minutes to convert the alcohols to their more volatile trimethylsilyl (TMS) ethers.
- Cool the sample to room temperature.

3. GC-MS Analysis:

- Gas Chromatograph (GC) Conditions:
  - Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm i.d., 0.25 µm film thickness).

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- Injector Temperature: 250°C.
- Oven Temperature Program: Start at 100°C, hold for 2 minutes, then ramp to 280°C at a rate of 10°C/minute, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.

- Mass Spectrometer (MS) Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Scan Mode: Selected Ion Monitoring (SIM).
    - Monitor characteristic ions for the TMS derivatives of 1-undecanol and **1-Undecanol-d23**. For example, for 1-undecanol-TMS, a characteristic ion might be m/z 117, while for **1-Undecanol-d23**-TMS, it would be shifted by the mass of the deuterium atoms. The exact ions should be determined by analyzing the mass spectra of the individual standards.
  - Transfer Line Temperature: 280°C.
  - Ion Source Temperature: 230°C.

4. Data Analysis:

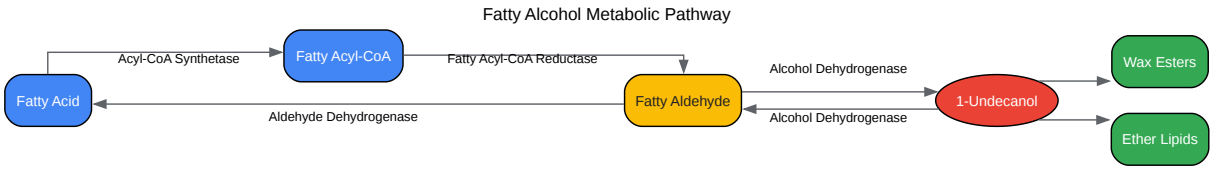
- Integrate the peak areas of the selected ions for both 1-undecanol and **1-Undecanol-d23**.
- Calculate the response ratio by dividing the peak area of 1-undecanol by the peak area of **1-Undecanol-d23**.
- Prepare a calibration curve by analyzing a series of standards containing known concentrations of 1-undecanol and a constant concentration of **1-Undecanol-d23**. Plot the response ratio against the concentration of 1-undecanol.
- Determine the concentration of 1-undecanol in the unknown samples by interpolating their response ratios on the calibration curve.

Visualization of Relevant Pathways and Workflows

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Fatty Alcohol Metabolism

1-Undecanol, as a long-chain fatty alcohol, can be metabolized through the fatty alcohol cycle. This pathway involves the interconversion of fatty acids, fatty acyl-CoAs, fatty aldehydes, and fatty alcohols.



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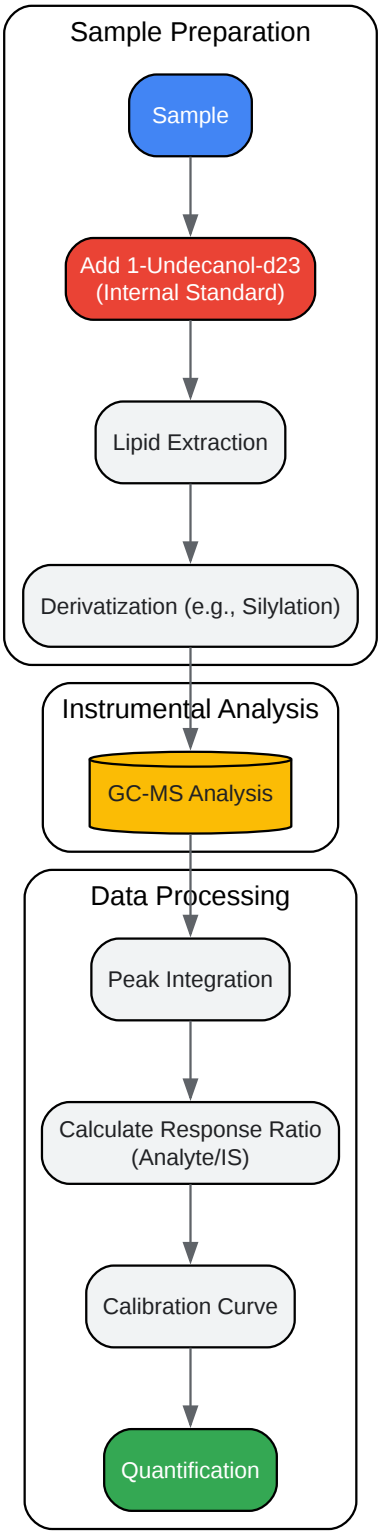
Caption: Generalized metabolic pathway of long-chain fatty alcohols.

GC-MS Quantification Workflow

The following diagram illustrates the key steps in the quantification of an analyte using an internal standard with GC-MS.

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GC-MS Quantification Workflow



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Caption: Workflow for quantification using an internal standard.

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